

Application Notes and Protocols for ¹⁸F-THK-5105 PET Imaging

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Compound of Interest

Compound Name: THK-5105

Cat. No.: B3236704

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Introduction

¹⁸F-**THK-5105** is a positron emission tomography (PET) radiotracer with high affinity and selectivity for tau protein aggregates, which are a pathological hallmark of Alzheimer's disease and other tauopathies. This document provides detailed application notes and protocols for the use of ¹⁸F-**THK-5105** in PET imaging studies to quantitatively assess tau pathology in the human brain. Adherence to standardized protocols is crucial for ensuring the reliability and reproducibility of imaging data in both research and clinical trial settings.

Experimental Protocols

Patient Preparation

Meticulous patient preparation is critical for obtaining high-quality PET images and accurate quantification.

Parameter	Protocol	Rationale
Diet	Patients should follow a low-carbohydrate, high-protein, and no-sugar diet for 24 hours prior to the scan.	To minimize physiological uptake of tracers in non-target areas.
Fasting	Patients should fast for a minimum of 4-6 hours before the tracer injection. Water intake is permitted and encouraged.	To reduce blood glucose levels and minimize competition for cellular uptake.
Medications	Routine medications may be taken with water. Diabetic patients should manage their medication to maintain a blood glucose level ideally below 150 mg/dL, and not exceeding 200 mg/dL. Insulin should not be taken within 4 hours of the scan.	To avoid interference with tracer distribution and uptake.
Physical Activity	Strenuous physical activity should be avoided for 24 hours before the scan.	To prevent tracer uptake in muscles.
Pre-Scan Rest	After arrival at the imaging center, the patient should rest in a quiet, dimly lit room to minimize brain activity.	To ensure a baseline metabolic state before tracer injection.

Radiotracer Administration

The intravenous administration of **18F-THK-5105** should be performed by trained personnel.

Parameter	Protocol
Dosage	A single intravenous bolus injection with a target dose of 370 MBq (10 mCi).
Administration Route	Intravenous (IV) bolus injection, typically into an antecubital vein.
Injection Procedure	The injection should be administered over 1-2 minutes, followed by a saline flush of 10-20 mL to ensure the full dose reaches circulation.

Image Acquisition

PET image acquisition should be performed using a dedicated PET or PET/CT scanner.

Parameter	Protocol
Scanner	Calibrated PET or PET/CT scanner.
Patient Positioning	The patient should be positioned comfortably on the scanner bed with the head immobilized to minimize motion artifacts.
Uptake Time	A dynamic or static scan is initiated after an uptake period. For static imaging, a common uptake period is 90-100 minutes post-injection. [1] [2]
Scan Duration	For static imaging, a 20-30 minute scan is typically acquired. Dynamic scanning protocols may vary.
Attenuation Correction	A low-dose CT scan is performed for attenuation correction.

Image Reconstruction

Iterative reconstruction algorithms are recommended for 18F-**THK-5105** PET imaging.

Parameter	Recommended Setting
Algorithm	Ordered Subset Expectation Maximization (OSEM). [3] [4] [5]
Iterations	2-4
Subsets	16-28
Post-reconstruction Filter	Gaussian filter with a full-width at half-maximum (FWHM) of 3-5 mm.
Corrections	Corrections for attenuation, scatter, randoms, and decay should be applied.

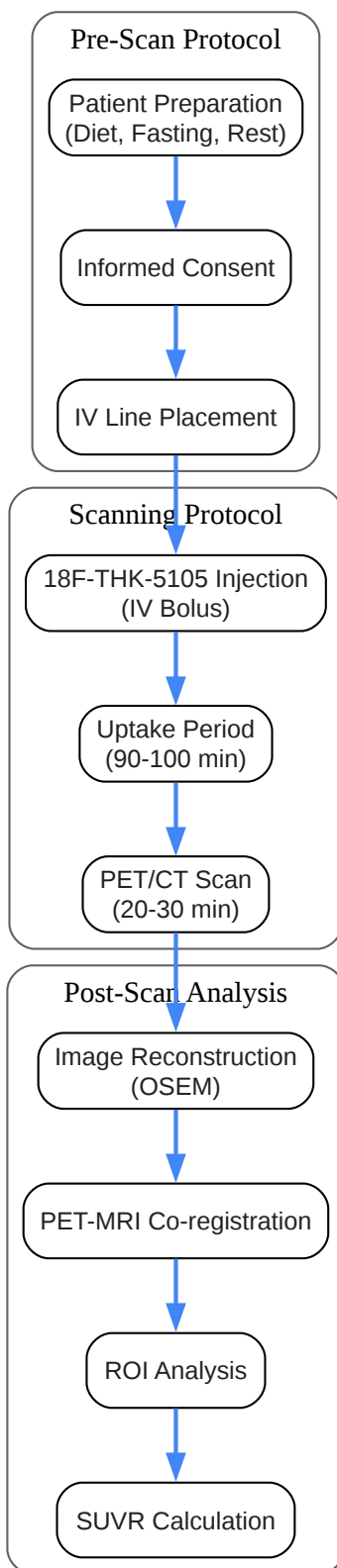
Data Analysis

Quantitative analysis of 18F-**THK-5105** PET images is typically performed using the Standardized Uptake Value Ratio (SUVR).

SUVR Calculation Protocol

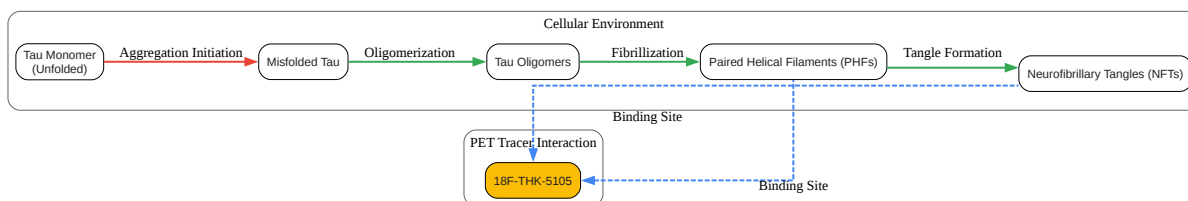
- Image Co-registration: The PET image is co-registered to the patient's corresponding anatomical MRI scan (preferably a T1-weighted image).
- Region of Interest (ROI) Definition: ROIs are defined on the co-registered MRI for various cortical and subcortical regions.
- Reference Region: The cerebellar cortex is commonly used as the reference region due to its low tau pathology burden.
- SUVR Calculation: The mean standardized uptake value (SUV) for each ROI is calculated and then divided by the mean SUV of the reference region to generate the SUVR. $SUVR = \text{Mean SUV of Target ROI} / \text{Mean SUV of Cerebellar Cortex}$

Visualizations



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Caption: Experimental workflow for an ^{18}F -**THK-5105** PET scan.



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Caption: Tau protein aggregation pathway and 18F-**THK-5105** binding.

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